An In-depth Technical Guide to 2-Hydroxyterephthalic Acid: Structure, Properties, and Applications

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Compound of Interest	
Compound Name:	*2-Hydroxyterephthalic acid*
CAS No.:	*636-94-2*
Cat. No.:	*B1213156*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

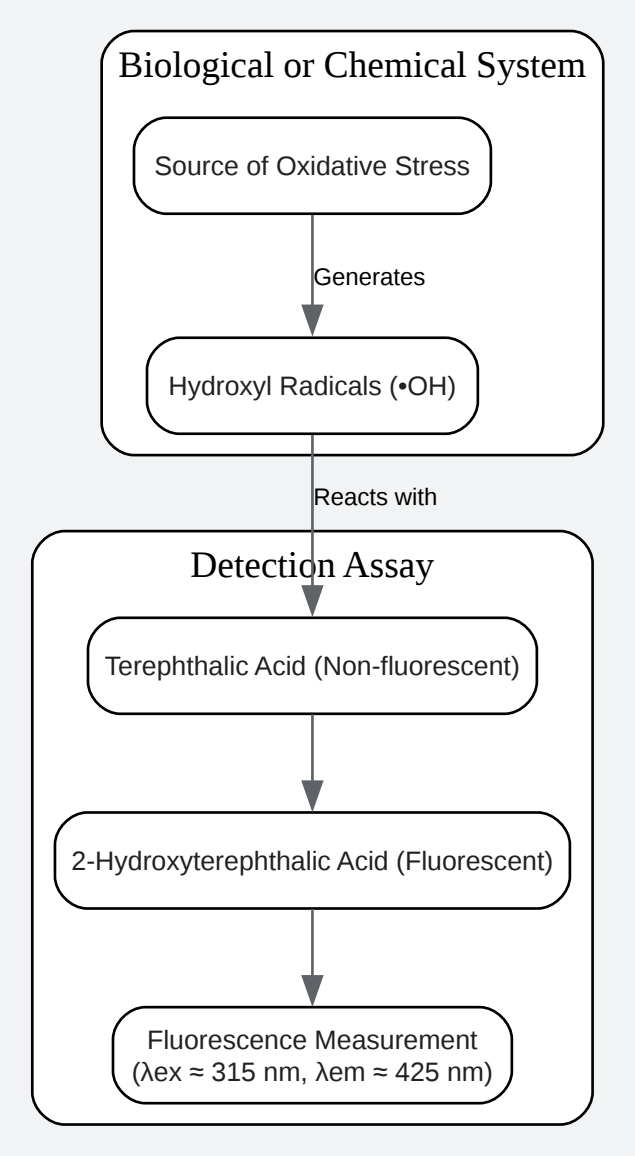
2-Hydroxyterephthalic acid (2-HTA), also known as 2-hydroxy-1,4-benzenedicarboxylic acid, is an aromatic carboxylic acid that has garnered significant interest in various scientific fields. Its unique chemical structure, featuring both carboxyl and hydroxyl functional groups on a benzene ring, imparts specific physicochemical properties that make it a valuable molecule in materials science and biomedical research. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and key applications of 2-HTA, with a focus on its relevance to researchers and professionals in drug development.

Chemical Structure and Identification

2-Hydroxyterephthalic acid is a derivative of terephthalic acid with a hydroxyl group substituted at the 2-position of the benzene ring.

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